

A Comparative Guide to the Synthetic Routes for 1,7-Diaminophenazine

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1,7-Diaminophenazine

Cat. No.: B1618628

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This guide provides a comparative analysis of two primary synthetic routes for the production of **1,7-diaminophenazine**, a key intermediate in the synthesis of various biologically active compounds. The routes are evaluated based on yield, reaction conditions, and the nature of the starting materials. Detailed experimental protocols and visual representations of the synthetic pathways are provided to aid in the selection of the most suitable method for specific research and development needs.

Route 1: Wohl-Aue Reaction Followed by Reduction

This classical approach involves the construction of the phenazine core through a Wohl-Aue reaction, followed by the reduction of the resulting dinitro compound to the desired diamine.

Overview of the Pathway

The synthesis begins with the condensation of a substituted aniline with a substituted nitrobenzene to form a dinitrophenazine. This intermediate is then reduced to yield **1,7-diaminophenazine**.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com